

Handling and safety precautions for 2-(Bromomethyl)-1,3,5-trimethylbenzene

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Compound of Interest

Compound Name: 2-(Bromomethyl)-1,3,5-trimethylbenzene

Cat. No.: B1267529

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Technical Support Center: 2-(Bromomethyl)-1,3,5-trimethylbenzene

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2-(Bromomethyl)-1,3,5-trimethylbenzene** (CAS No. 4761-00-6).

Summary of Quantitative Data

For quick reference, the following table summarizes key quantitative data for **2-(Bromomethyl)-1,3,5-trimethylbenzene**.

Property	Value
Molecular Formula	C ₁₀ H ₁₃ Br
Molecular Weight	213.11 g/mol
Appearance	White to off-white solid
Melting Point	50-51 °C
Boiling Point	99-102 °C at 2 Torr
Density (Predicted)	1.270 ± 0.06 g/cm ³
Solubility	Insoluble in water (8.3E-3 g/L at 25 °C)[1]

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-(Bromomethyl)-1,3,5-trimethylbenzene**?

A1: **2-(Bromomethyl)-1,3,5-trimethylbenzene** is a flammable liquid and vapor.[2] It may cause respiratory irritation.[2] Additionally, it is toxic to aquatic life with long-lasting effects.[2]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Always wear appropriate personal protective equipment, including impervious gloves, safety goggles or a face shield, and protective clothing.[3][4] If there is a risk of dust or aerosol generation, a dust respirator or other suitable respiratory protection should be used.[3]

Q3: How should I properly store **2-(Bromomethyl)-1,3,5-trimethylbenzene**?

A3: Store the compound in a cool, dark, and well-ventilated place.[3][4] The container should be kept tightly closed and stored locked up.[3][5] It is recommended to store it under an inert gas like nitrogen or argon at 2-8°C.[6] Keep it away from heat, sparks, open flames, and other ignition sources.[2][7]

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately remove all contaminated clothing and wash the affected area gently with plenty of soap and water.[3][8] For eye contact, rinse cautiously with

water for several minutes, removing contact lenses if present and easy to do, and continue rinsing.^{[3][8]} In both cases, seek immediate medical attention by calling a poison center or doctor.^{[3][8]}

Q5: How should I dispose of waste containing this chemical?

A5: Disposal must be made according to official regulations.^[2] This material should not be disposed of with household garbage and should not be allowed to reach the sewage system.^[2] It is important to consult local, regional, and national environmental regulations for proper disposal.

Troubleshooting Guide

This section addresses specific issues that may arise during experiments involving **2-(Bromomethyl)-1,3,5-trimethylbenzene**.

Issue	Possible Cause(s)	Troubleshooting Steps
Reaction failure or low yield	<ul style="list-style-type: none">- Degradation of the reagent: The compound may have degraded due to improper storage (e.g., exposure to moisture, light, or air).-Incorrect solvent: The chosen solvent may not be suitable for the reaction.- Reaction conditions not optimal: Temperature, reaction time, or stoichiometry may need adjustment.	<ul style="list-style-type: none">- Ensure the reagent has been stored correctly under an inert atmosphere and at the recommended temperature.^[6]- Verify the compatibility of the solvent with the reaction. Methylene chloride is a commonly used solvent.^[6]Systematically vary reaction parameters (temperature, time, reactant ratios) to optimize the yield. Monitor the reaction progress using techniques like TLC.^[6]
Product appears discolored or impure	<ul style="list-style-type: none">- Contamination: The starting material or reaction setup might be contaminated.- Side reactions: Undesired side reactions may be occurring.- Incomplete reaction: The reaction may not have gone to completion.	<ul style="list-style-type: none">- Use clean and dry glassware.Ensure the purity of all reactants and solvents.- Adjust reaction conditions to minimize side product formation (e.g., lower temperature).- Monitor the reaction to ensure it has reached completion before workup.^[6]- Purify the product using appropriate techniques such as filtration and recrystallization.^[6]
Difficulty in handling the solid reagent	<ul style="list-style-type: none">- Static electricity: The solid may be prone to static buildup, making it difficult to weigh and transfer.	<ul style="list-style-type: none">- Ground and bond containers and receiving equipment during transfer to prevent static discharge.^{[5][7]}- Handle the material in a well-ventilated area or under a fume hood to minimize inhalation of any dust.^[3]

Experimental Protocol: Synthesis of a Derivative

This protocol provides a general methodology for the synthesis of a derivative using **2-(Bromomethyl)-1,3,5-trimethylbenzene** as a reactant. This is based on a general procedure for the synthesis of 2,4,6-trimethylbenzyl bromide.[6]

Objective: To synthesize a substituted mesitylene derivative via nucleophilic substitution.

Materials:

- **2-(Bromomethyl)-1,3,5-trimethylbenzene**
- Nucleophile (e.g., an alcohol, amine, or thiol)
- Anhydrous solvent (e.g., dichloromethane, THF)
- Round bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Inert gas supply (Nitrogen or Argon)
- Standard laboratory glassware for workup and purification

Procedure:

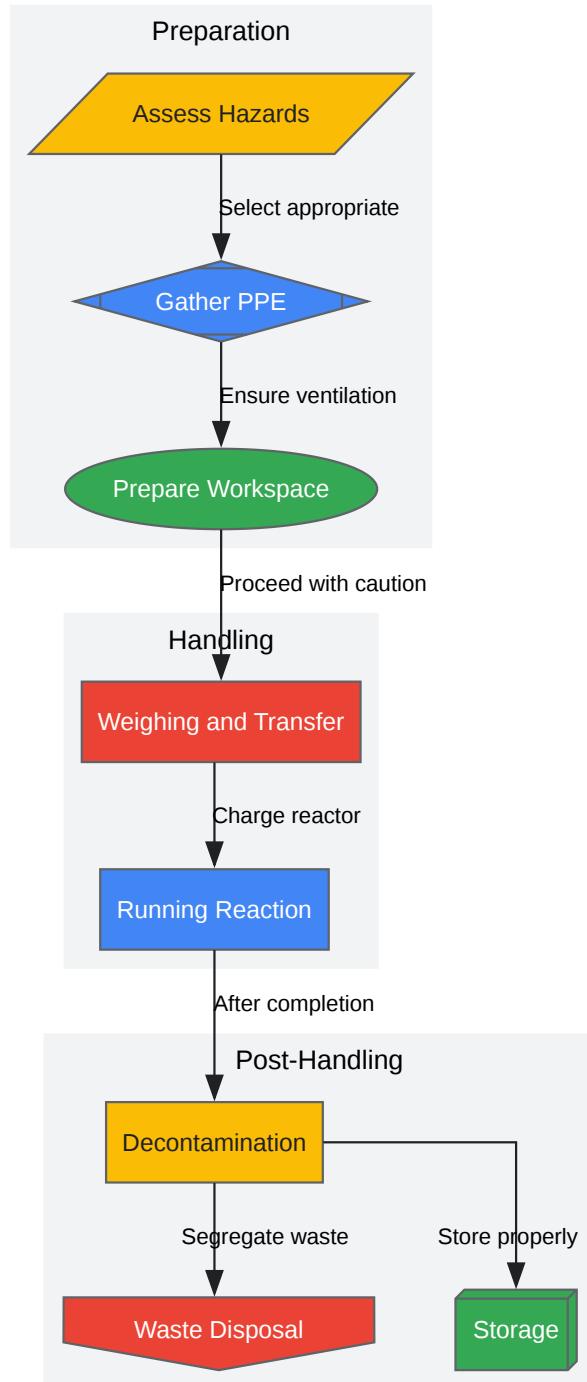
- Set up a dry round bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere.
- In the flask, dissolve **2-(Bromomethyl)-1,3,5-trimethylbenzene** in the appropriate anhydrous solvent.
- Slowly add the nucleophile to the stirred solution at room temperature.
- The reaction mixture may be stirred at room temperature or heated to reflux, depending on the reactivity of the nucleophile.

- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).[\[6\]](#)
- Upon completion, cool the reaction mixture to room temperature.
- Perform an appropriate workup procedure, which may include washing with water or brine, drying the organic layer over an anhydrous salt (e.g., MgSO₄), and filtering.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by a suitable method, such as recrystallization or column chromatography.
- Confirm the identity and purity of the final product using analytical techniques like ¹H NMR and ¹³C NMR spectroscopy.[\[6\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-(Bromomethyl)-1,3,5-trimethylbenzene**.

Safe Handling Workflow for 2-(Bromomethyl)-1,3,5-trimethylbenzene

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Caption: A flowchart outlining the key steps for the safe handling of **2-(Bromomethyl)-1,3,5-trimethylbenzene**.

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